

# N-tert-Butylmaleimide mechanism of action in thiol reactions.

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## Compound of Interest

Compound Name: **N-tert-Butylmaleimide**

Cat. No.: **B1268926**

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## N-tert-Butylmaleimide in Thiol Reactions: A Technical Guide

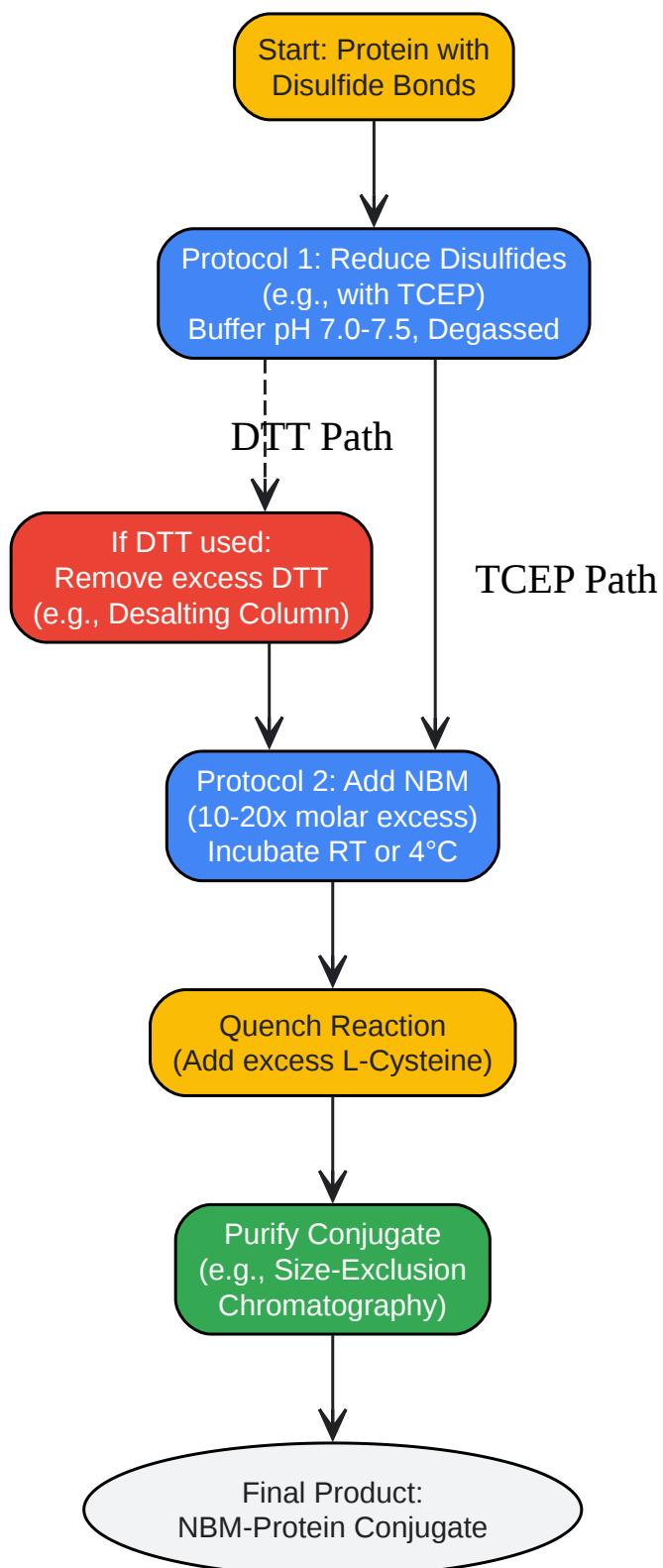
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the mechanism of action, kinetics, and experimental considerations for the reaction of **N-tert-Butylmaleimide** (NBM) with thiols. NBM is a specific example of the broader maleimide class of reagents, which are pivotal in bioconjugation, covalent inhibitor design, and materials science due to their high selectivity for sulfhydryl groups.

## Core Mechanism of Action: The Michael Addition

The fundamental reaction between **N-tert-Butylmaleimide** and a thiol-containing compound (like the amino acid cysteine) is a Michael addition. This reaction involves the nucleophilic attack of a thiolate anion ( $R-S^-$ ) on one of the electrophilic carbon atoms of the  $\alpha,\beta$ -unsaturated carbonyl system within the maleimide ring.<sup>[1]</sup> This process results in the formation of a stable, covalent thioether bond.<sup>[1]</sup>

The reaction is highly chemoselective for thiols, particularly within a specific pH range, which allows for the precise modification of cysteine residues in proteins and peptides.<sup>[1][2]</sup>

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## References

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- 2. [vectorlabs.com](http://vectorlabs.com) [vectorlabs.com]
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